

Application Note & Synthesis Protocol: N-[4-(acetylamino)phenyl]-2-chloroacetamide

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Compound of Interest

Compound Name: *N*-[4-(acetylamino)phenyl]-2-chloroacetamide

CAS No.: 2653-10-3

Cat. No.: B1298388

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Abstract: This document provides a comprehensive, field-proven guide for the synthesis of **N-[4-(acetylamino)phenyl]-2-chloroacetamide**, a key intermediate in the development of various pharmaceutical compounds and chemical probes. The protocol is designed for researchers, scientists, and drug development professionals, emphasizing not only the procedural steps but also the underlying chemical principles, safety imperatives, and robust analytical validation. We detail a reliable method involving the N-acylation of 4-aminoacetanilide with chloroacetyl chloride. This guide includes a step-by-step protocol, mechanistic insights, safety precautions, characterization data, and troubleshooting advice to ensure reproducible and high-purity synthesis.

Introduction and Significance

N-[4-(acetylamino)phenyl]-2-chloroacetamide is a bifunctional organic molecule of significant interest in medicinal chemistry and materials science. It incorporates a protected aniline moiety (acetanilide) and a reactive α -chloroacetamide group. The acetamide group provides a structural motif present in many bioactive molecules, while the chloroacetamide portion serves as a versatile electrophilic handle for subsequent nucleophilic substitution

reactions. This allows for the covalent attachment of the molecule to various substrates or the construction of more complex molecular architectures.

The parent compound, 4-aminoacetanilide (also known as N-acetyl-p-phenylenediamine), is a metabolite and a crucial starting material in the synthesis of dyes and pharmaceuticals.[1][2][3] The addition of the chloroacetyl group via N-acylation enhances its utility as a synthetic intermediate.[4] This protocol outlines a common and efficient laboratory-scale synthesis using chloroacetyl chloride as the acylating agent.[5][6]

Synthesis Overview & Chemical Principles

The synthesis of **N-[4-(acetylamino)phenyl]-2-chloroacetamide** is achieved through a nucleophilic acyl substitution reaction. The primary amino group of 4-aminoacetanilide acts as the nucleophile, attacking the highly electrophilic carbonyl carbon of chloroacetyl chloride. The reaction is typically performed in the presence of a base to neutralize the hydrochloric acid (HCl) byproduct, driving the reaction to completion.

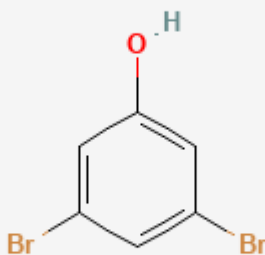
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Reaction Mechanism

The core of this synthesis is the nucleophilic acyl substitution. The mechanism proceeds as follows:

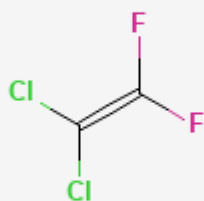
- **Nucleophilic Attack:** The lone pair of electrons on the nitrogen atom of the primary amine in 4-aminoacetanilide attacks the carbonyl carbon of chloroacetyl chloride.
- **Tetrahedral Intermediate Formation:** This attack breaks the C=O pi bond, forming a transient tetrahedral intermediate with a positive charge on the nitrogen and a negative charge on the oxygen.
- **Leaving Group Departure:** The intermediate collapses, reforming the C=O double bond and expelling the chloride ion (Cl⁻), which is an excellent leaving group.

- Deprotonation: A base (in this protocol, sodium acetate, formed in situ) removes the proton from the nitrogen atom, neutralizing the positive charge and yielding the final amide product, **N-[4-(acetylamino)phenyl]-2-chloroacetamide**, along with HCl, which is neutralized by the base.



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+



4-AminoacetanilideChloroacetyl Chloride

>];

// Intermediate Intermediate [label=< Tetrahedral Intermediate (Schematic)

>];

// Products Products [label=< +HCl Target ProductByproduct

>];

// Edges Reactants -> Intermediate [label="Nucleophilic\nAttack"]; Intermediate -> Products [label="Collapse &\nDeprotonation"]; } ends_dot Caption: Simplified reaction scheme for N-acylation.

Detailed Synthesis Protocol

This protocol is adapted from established methods for the N-acylation of anilines.[6]

Materials and Reagents

Reagent/Material	Grade	Supplier	CAS No.	Notes
4-Aminoacetanilide	≥98%	Sigma-Aldrich	122-80-5	Starting material.
Chloroacetyl Chloride	≥98%	Sigma-Aldrich	79-04-7	Acylation agent. Highly corrosive.
Glacial Acetic Acid	ACS Grade	Fisher Scientific	64-19-7	Reaction solvent.
Sodium Acetate (Anhydrous)	≥99%	Sigma-Aldrich	127-09-3	Used for neutralization/precipitation.
Ethanol (200 Proof)	ACS/USP Grade	VWR	64-17-5	Recrystallization solvent.
Deionized Water	N/A	In-house	7732-18-5	For washing and solution prep.
Round-bottom flask (250 mL)	-	-	-	-
Magnetic stirrer and stir bar	-	-	-	-
Ice bath	-	-	-	-
Dropping funnel	-	-	-	-
Büchner funnel and filter flask	-	-	-	-
Standard laboratory glassware	-	-	-	-

Stoichiometry and Quantitative Data

Reagent	Molar Mass (g/mol)	Amount	Moles	Equivalents
4-Aminoacetanilide	150.18	7.51 g	0.05 mol	1.0
Chloroacetyl Chloride	112.94	4.5 mL (5.65 g)	0.05 mol	1.0
Sodium Acetate	82.03	8.20 g	0.10 mol	2.0
Glacial Acetic Acid	60.05	50 mL	-	-
Deionized Water (for NaOAc)	18.02	100 mL	-	-
Product (Theoretical Yield)	226.66	11.33 g	0.05 mol	-

Step-by-Step Experimental Procedure

- **Preparation:** In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve 7.51 g (0.05 mol) of 4-aminoacetanilide in 50 mL of glacial acetic acid. Stir until all solid has dissolved.
- **Cooling:** Place the flask in an ice-water bath and allow the solution to cool to approximately 0-5 °C with continuous stirring.
- **Acylation Reaction:** Carefully and portionwise, add 4.5 mL (0.05 mol) of chloroacetyl chloride to the cooled solution over 15-20 minutes.^[6] Use a dropping funnel for better control.
Causality Note: Slow, cooled addition is critical to manage the exothermic nature of the acylation reaction and prevent the formation of side products.
- **Reaction Monitoring:** After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for an additional 1-2 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) using a mobile phase of ethyl acetate:hexane (1:1).

- **Precipitation:** While the reaction proceeds, prepare a solution of 8.20 g of sodium acetate in 100 mL of deionized water. Once the reaction is complete, slowly pour the reaction mixture into the sodium acetate solution with vigorous stirring. A solid precipitate should form.
Causality Note: Sodium acetate neutralizes the HCl byproduct and the acetic acid solvent, decreasing the solubility of the organic product and causing it to precipitate out of the aqueous solution.[6]
- **Isolation:** Allow the suspension to stir for 30 minutes to ensure complete precipitation. Collect the crude solid product by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the filter cake thoroughly with several portions of cold deionized water to remove any residual salts and acetic acid.
- **Purification (Recrystallization):** Transfer the crude solid to a beaker and recrystallize from hot ethanol. Dissolve the solid in a minimal amount of boiling ethanol, then allow it to cool slowly to room temperature, followed by cooling in an ice bath to maximize crystal formation.
- **Drying:** Collect the purified, crystalline product by vacuum filtration, wash with a small amount of cold ethanol, and dry under vacuum or in a desiccator to a constant weight. An expected yield is typically in the range of 75-85%.

Best Practices and Safety Precautions

Chemical Hazard Overview:

- **Chloroacetyl Chloride:** Extremely corrosive, a lachrymator, and reacts violently with water, alcohols, and bases.[7][8] It is toxic if inhaled or absorbed through the skin. All handling must be performed in a certified chemical fume hood.
- **Glacial Acetic Acid:** Corrosive and can cause severe skin and eye burns.

Personal Protective Equipment (PPE):

- Wear a lab coat, splash-proof safety goggles, and a face shield when handling chloroacetyl chloride.[7]
- Use heavy-duty chemical-resistant gloves (e.g., butyl rubber or Viton).

- Ensure an eyewash station and safety shower are immediately accessible.[8]

Handling and Waste Disposal:

- Anhydrous Conditions: Chloroacetyl chloride readily hydrolyzes. Ensure all glassware is dry before use.[9]
- Quenching: Any residual chloroacetyl chloride can be quenched by slowly adding it to a stirred solution of sodium bicarbonate.
- Waste: Dispose of all chemical waste in accordance with local, state, and federal regulations. Halogenated organic waste should be collected in a designated container.

Product Characterization and Validation

To confirm the identity and purity of the synthesized **N-[4-(acetylamino)phenyl]-2-chloroacetamide**, the following analytical techniques are recommended.

Technique	Expected Results
Appearance	White to off-white crystalline solid.
Melting Point	Literature values may vary slightly; expect a sharp melting point.
FTIR (ATR, cm^{-1})	~3300 (N-H stretch, amide), ~1670 (C=O stretch, both amides), ~1550 (N-H bend), ~750 (C-Cl stretch).
^1H NMR (DMSO- d_6 , 400 MHz)	δ (ppm): ~10.2 (s, 1H, -NH-CO-CH ₂ Cl), ~9.9 (s, 1H, -NH-CO-CH ₃), ~7.5 (d, 2H, Ar-H), ~7.4 (d, 2H, Ar-H), 4.3 (s, 2H, -CH ₂ -Cl), 2.0 (s, 3H, -CH ₃).
^{13}C NMR (DMSO- d_6 , 100 MHz)	δ (ppm): ~168.5 (C=O), ~165.0 (C=O), ~135.0 (Ar-C), ~133.0 (Ar-C), ~120.0 (Ar-CH), ~119.0 (Ar-CH), ~45.0 (-CH ₂ -Cl), ~24.0 (-CH ₃).
Mass Spec (ESI+)	[M+H] ⁺ calculated for C ₁₀ H ₁₁ ClN ₂ O ₂ : 227.05; found: ~227.1.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Low or No Yield	Incomplete reaction; starting material not fully dissolved; moisture contamination.	Ensure starting material is fully dissolved before adding chloroacetyl chloride. Use dry glassware. Check the purity of reagents.
Oily Product/Failure to Solidify	Impurities present; incomplete neutralization.	Ensure sufficient sodium acetate is used. Try triturating the oil with a non-polar solvent like hexane to induce crystallization. Re-purify via recrystallization.
Product is Colored (Yellow/Brown)	Side reactions due to overheating; impurities in starting materials.	Maintain low temperature during chloroacetyl chloride addition. Recrystallize the product, possibly with a small amount of activated charcoal.
Broad Melting Point	Product is impure or still wet.	Recrystallize the product again. Ensure the product is thoroughly dried under vacuum.

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